

Application Notes: Isolating Mononuclear Cells from Bone Marrow Aspirate Using Lymphoprep™

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Compound of Interest

Compound Name: *Lymphoprep*

Cat. No.: *B1260219*

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Introduction

Lymphoprep™ is a sterile, endotoxin-tested density gradient medium widely utilized for the simple and rapid isolation of mononuclear cells (MNCs) from bone marrow aspirate, peripheral blood, and cord blood. The technique is based on the principle of density gradient centrifugation developed by Bøyum, which separates cells based on their density.

Lymphoprep™ has a density of 1.077 g/mL, which allows for the separation of less dense mononuclear cells (lymphocytes and monocytes) from the denser granulocytes and erythrocytes, which sediment through the medium during centrifugation. The polysaccharide component of **Lymphoprep™** also promotes erythrocyte aggregation, further facilitating their sedimentation. This method is a reliable and efficient alternative to other density gradient media like Ficoll-Paque™, yielding comparable cell purity and recovery rates.

Principle of Separation

The fundamental principle behind **Lymphoprep™**-based separation is the differential migration of blood cells through a density gradient. When a diluted bone marrow aspirate sample is

carefully layered onto the **Lymphoprep**[™] solution and subjected to centrifugation, the distinct cell populations separate into layers based on their buoyant density.

- Erythrocytes and Granulocytes: These cells have a higher density than the **Lymphoprep**[™] medium and will sediment to the bottom of the tube.
- Mononuclear Cells: This population, consisting of lymphocytes and monocytes, has a lower density and will band at the interface between the plasma/buffer and the **Lymphoprep**[™] medium.
- Platelets: Platelets generally remain in the plasma supernatant.

This process allows for the straightforward collection of a highly enriched population of mononuclear cells.

Experimental Protocols

This section provides a detailed protocol for the isolation of mononuclear cells from bone marrow aspirate using **Lymphoprep**[™].

Materials

- **Lymphoprep**[™] (Store protected from light at 4 - 30°C)
- Bone Marrow Aspirate
- Sterile, balanced salt solution for dilution and washing (e.g., Phosphate-Buffered Saline (PBS) with 2% Fetal Bovine Serum (FBS) or 0.9% NaCl with 4% Human Serum Albumin (HSA) and 0.4% heparin)
- Sterile conical centrifuge tubes (e.g., 15 mL or 50 mL)
- Sterile pipettes
- Centrifuge with a swinging-bucket rotor

Protocol

- Preparation: Bring **Lymphoprep™** and the balanced salt solution to room temperature (15 - 25°C). Mix the **Lymphoprep™** by inverting the bottle several times before use.
- Sample Dilution: Dilute the bone marrow aspirate with an equal volume of the balanced salt solution. For example, mix 5 mL of bone marrow aspirate with 5 mL of buffer. This reduces the viscosity and density of the sample, which is crucial for clean separation.
- Layering the Gradient:
 - Pipette the desired volume of **Lymphoprep™** into a conical centrifuge tube.
 - Carefully layer the diluted bone marrow aspirate on top of the **Lymphoprep™**, minimizing the mixing of the two layers. This can be achieved by holding the tube at an angle and slowly dispensing the diluted sample along the side of the tube.
- Centrifugation: Centrifuge the tubes at 800 x g for 20 minutes at room temperature with the centrifuge brake turned off. A slow deceleration helps to preserve the distinct cell layers.
- Harvesting Mononuclear Cells: After centrifugation, four distinct layers will be visible:
 - The bottom layer consists of erythrocytes and granulocytes.
 - Above this is the clear **Lymphoprep™** medium.
 - A whitish, opaque band of mononuclear cells is located at the interface between the **Lymphoprep™** and the upper plasma/buffer layer.
 - The top layer is the plasma/buffer supernatant.
 - Carefully insert a sterile pipette through the upper plasma layer to the mononuclear cell interface and aspirate the cell band.
- Washing the Cells:
 - Transfer the harvested mononuclear cells to a new sterile centrifuge tube.
 - Add at least 3 volumes of the balanced salt solution to wash the cells and dilute any remaining **Lymphoprep™**.

- Centrifuge at 250-600 x g for 10 minutes at room temperature. Note that lower centrifugation speeds during washing may result in lower cell recovery.
- Discard the supernatant.
- Second Wash: Resuspend the cell pellet in the balanced salt solution and repeat the washing step (Step 6). This step is important for removing any remaining platelets and **Lymphoprep™**.
- Final Resuspension: After the final wash, discard the supernatant and resuspend the mononuclear cell pellet in the desired volume of culture medium or buffer for downstream applications such as cell counting, viability assessment, or cell culture.

Data Presentation

The following tables summarize key quantitative parameters for the use of **Lymphoprep™** in mononuclear cell separation.

Table 1: **Lymphoprep™** Specifications

Property	Value	Reference
Density	1.077 g/mL	
Composition	Sodium diatrizoate (9.1% w/v) and polysaccharide (5.7% w/v)	
Storage Temperature	4 - 30°C, protect from light	

Table 2: Centrifugation Parameters for Mononuclear Cell Separation

Step	Centrifugation Speed (g-force)	Time (minutes)	Temperature	Brake Setting	Reference
Separation	800 x g	20	Room Temperature	Off	
Washing (Option 1)	250 x g	10	Room Temperature	On	
Washing (Option 2)	600 x g	10	Room Temperature	On	
Washing (Option 3)	800 x g	10	Room Temperature	On	

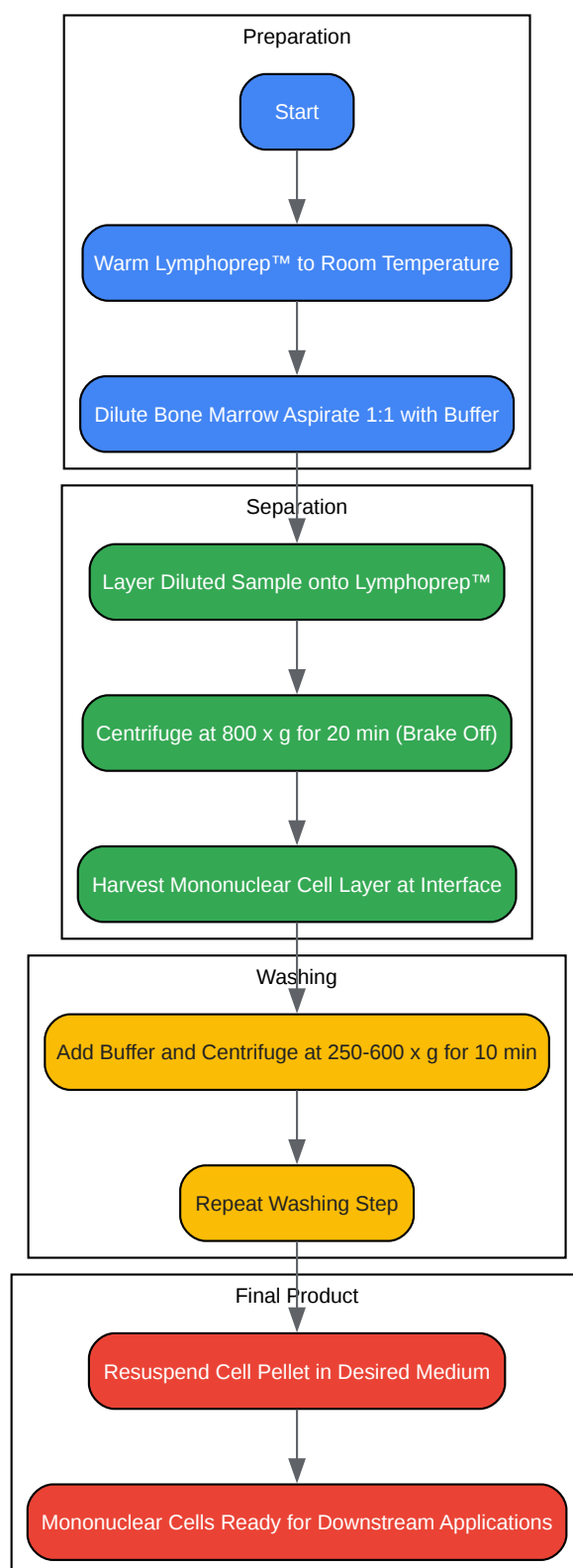
Note: Significantly lower cell recoveries have been reported with a washing speed of 250 g compared to 600 g or 800 g.

Table 3: Comparative Performance of **Lymphoprep™** and Ficoll-Paque™

Parameter	Lymphoprep™	Ficoll-Paque™	Finding	Reference
Cell Purity	Similar	Similar	No significant difference in the purity of isolated mononuclear cells.	
Cell Recovery	Similar	Similar	No significant difference in the recovery of total mononuclear cells.	
Cell Viability	Similar	Similar	Cell viability was found to be similar between the two media.	
Exclusion of Unwanted Cells	Efficient	Efficient	Both media were equally efficient in excluding red blood cells and granulocytes.	

Visualizations

Experimental Workflow for Mononuclear Cell Separation



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Caption: Workflow for isolating mononuclear cells from bone marrow aspirate using **Lymphoprep™**.

Considerations and Troubleshooting

- **Contamination:** Bone marrow samples, especially from patients with certain hematological diseases, may result in mononuclear cell fractions contaminated with myeloid and erythroid cells. Morphological analysis of the final cell preparation is recommended to avoid misinterpretation of results.
- **Platelet Removal:** When working with heparinized samples, it is important to remove the majority of platelets, as they can interfere with some downstream assays. The described washing steps are typically sufficient for this purpose.
- **Cell Recovery:** As noted, the centrifugation speed during the washing steps can significantly impact final cell recovery. If low yields are a concern, using a higher g-force (e.g., 600 g) for washing is advisable.
- **Technique:** The careful layering of the diluted sample onto the **Lymphoprep™** is critical for achieving a sharp interface and good separation. Any mixing of the layers before centrifugation will compromise the purity of the isolated cells.
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